

In-depth Technical Guide: Direct Red 9 (CAS 70209-93-7)

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Compound of Interest

Compound Name: Direct Red 9

Cat. No.: B12382427

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Notice to Researchers, Scientists, and Drug Development Professionals:

Following a comprehensive search of scientific literature and publicly available data, it has been determined that there is a significant lack of in-depth technical information regarding **Direct Red 9**, CAS number 70209-93-7, in the context of biological research, experimental protocols, and specific signaling pathways. The majority of available information pertains to its industrial application as a textile dye.

This document summarizes the available chemical and physical data for **Direct Red 9** and highlights the current knowledge gaps.

Chemical and Physical Properties

Direct Red 9 is a polyazo dye belonging to the benzothiazole class. Its primary application is in the dyeing of textiles, including polyester, polyvinyl chloride, and acetate fibers.^[1]

| Property | Value | Reference |
|---------------------|---|-----------|
| CAS Registry Number | 70209-93-7 | |
| Molecular Formula | C ₃₄ H ₁₉ ClN ₈ Na ₄ O ₁₂ S ₄ | |
| Molecular Weight | 987.23 g/mol | |
| Appearance | Blue-light pink powder | |
| Synonyms | Direct Brilliant Pink B, Orcomine Brilliant Pink B 145% | |

Research Applications

Currently, there is no documented evidence in peer-reviewed scientific literature of **Direct Red 9** (CAS 70209-93-7) being utilized in biological research, drug development, or as a molecular probe. Its classification as a fluorescent dye by some suppliers appears to be a general categorization rather than based on specific experimental validation of its fluorescent properties in biological systems.

Experimental Data and Protocols

A thorough search for experimental protocols involving **Direct Red 9** in a biological context yielded no specific methodologies. Research on other "Direct Red" dyes, such as Direct Red 80 (Sirius Red), which is used for staining collagen and amyloid, is available but is not applicable to **Direct Red 9** due to significant structural and chemical differences.

Signaling Pathways and Mechanism of Action

There is no information available regarding the mechanism of action of **Direct Red 9** in biological systems, nor is there any evidence of its interaction with or modulation of any signaling pathways.

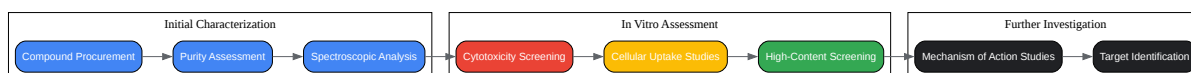
Future Research Directions

The absence of data on the biological effects of **Direct Red 9** presents an opportunity for foundational research. Initial studies could focus on:

- Cytotoxicity Assays: To determine the potential toxicity of **Direct Red 9** in various cell lines.
- Fluorescence Spectroscopy: To characterize its excitation and emission spectra and evaluate its potential as a fluorescent probe.
- Cellular Uptake and Localization: To investigate if and how the dye is internalized by cells.
- Screening for Biological Activity: To assess its effects on various cellular processes and signaling pathways.

Logical Relationship Diagram

Given the lack of experimental data, a logical workflow for initial investigation of the biological properties of **Direct Red 9** is proposed below.



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Caption: Proposed workflow for the initial biological evaluation of **Direct Red 9**.

In conclusion, **Direct Red 9** (CAS 70209-93-7) remains a chemical primarily of industrial interest with no established role or documented research in the fields of biology, drug development, or as a scientific research tool. The information provided here is intended to inform researchers of the current knowledge gap and to suggest potential avenues for future investigation.

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References

- 1. Direct Red 9 Manufacturers and suppliers - Alan Chemical [alanchemindustries.com]
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